

Z-DL-Met-OH: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Z-DL-Met-OH

Cat. No.: B3024028

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential safety and handling information for **Z-DL-Met-OH** (N-Benzyloxycarbonyl-DL-methionine), a derivative of the amino acid methionine used in scientific research and drug development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Core Safety and Physical Data

The following table summarizes the key quantitative data for **Z-DL-Met-OH**, compiled from available safety data sheets.

Property	Value	Reference
CAS Number	4434-61-1	[1]
Molecular Formula	C13H17NO4S	[1]
Molecular Weight	283.4 g/mol	[1]
Appearance	White to off-white solid	[2]
Purity	>97%	[1]
Melting Point	67 - 70 °C / 152.6 - 158 °F	[2]
Boiling Point	No data available	[2]
Flash Point	No data available	[2]
Solubility	No data available	[2]
GHS Classification	Not classified as hazardous	[1]

Hazard Identification and Precautionary Measures

According to available safety data, **Z-DL-Met-OH** is not classified as a hazardous substance.[1] However, as with any chemical, it is essential to handle it with care and adhere to good laboratory practices.

Primary Routes of Exposure: Inhalation, skin contact, eye contact, and ingestion.

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side shields or goggles are recommended.[2]
- Hand Protection: Wear appropriate chemical-resistant gloves.[1]
- Skin and Body Protection: A laboratory coat and appropriate protective clothing should be worn.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[1]

Handling and Storage:

- Avoid creating dust.[2]
- Wash hands thoroughly after handling.[1]
- Keep the container tightly closed in a dry and well-ventilated place.[1]
- Recommended long-term storage is at -20°C, with short-term storage at 2-8°C.[1]

Emergency Procedures

First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration.[1]
- Skin Contact: Immediately wash the affected area with plenty of water. Remove contaminated clothing.[1]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[2]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with copious amounts of water.[1]

In all cases of exposure, seek medical attention if symptoms persist.[1][2]

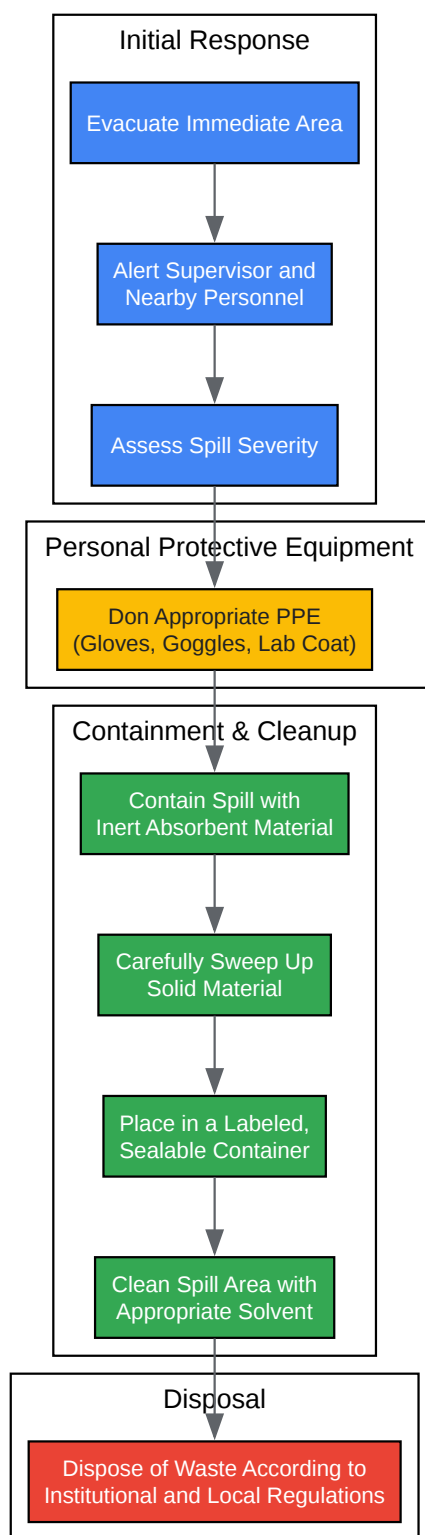
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Hazardous Combustion Products: Thermal decomposition can produce carbon oxides, nitrogen oxides (NO_x), and sulfur oxides.[1][2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus.[1]

Accidental Release Measures:

In the event of a spill, follow the logical workflow outlined below. The primary objectives are to ensure personnel safety, contain the spill, and properly clean the affected area.

Z-DL-Met-OH Spill Response Workflow



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Z-DL-Met-OH Spill Response Workflow

Experimental Protocols

While this guide does not detail specific experimental uses of **Z-DL-Met-OH**, it is imperative that all laboratory work involving this compound is preceded by a thorough risk assessment and the development of a detailed experimental protocol. This protocol should incorporate the safety and handling information provided in this document.

Disclaimer

The information provided in this guide is intended for trained professionals and is based on currently available safety data. It is not exhaustive and may not be applicable to all situations. Users should always consult the most recent Safety Data Sheet (SDS) for **Z-DL-Met-OH** and adhere to all applicable institutional, local, and national safety regulations.

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References

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